

# thermal solubility behavior Acid Brown 425 versus other dyes

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## Compound Focus: Acid Brown 425

CAS No.: 119509-49-8

Cat. No.: S1820944

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## Available Research on Acid Brown 425

A key study investigated the **photodegradation** (breakdown by light) of a mixture of three dyes, including **Acid Brown 425** [1]. The experiments were conducted in aqueous solution, and while not a direct measure of solubility, the study provides relevant context on the dye's behavior.

- **Key Finding:** In a mixture with Acid Red 97 and Acid Orange 61, **Acid Brown 425** was identified as **the most persistent dye**, meaning it degraded at a slower rate than the others under the same conditions [1]. This suggests it may have different chemical stability.
- **Experimental Condition:** The most efficient photodegradation for all dyes was achieved **without a catalyst** and in the presence of hydrogen peroxide (H<sub>2</sub>O<sub>2</sub>) [1].

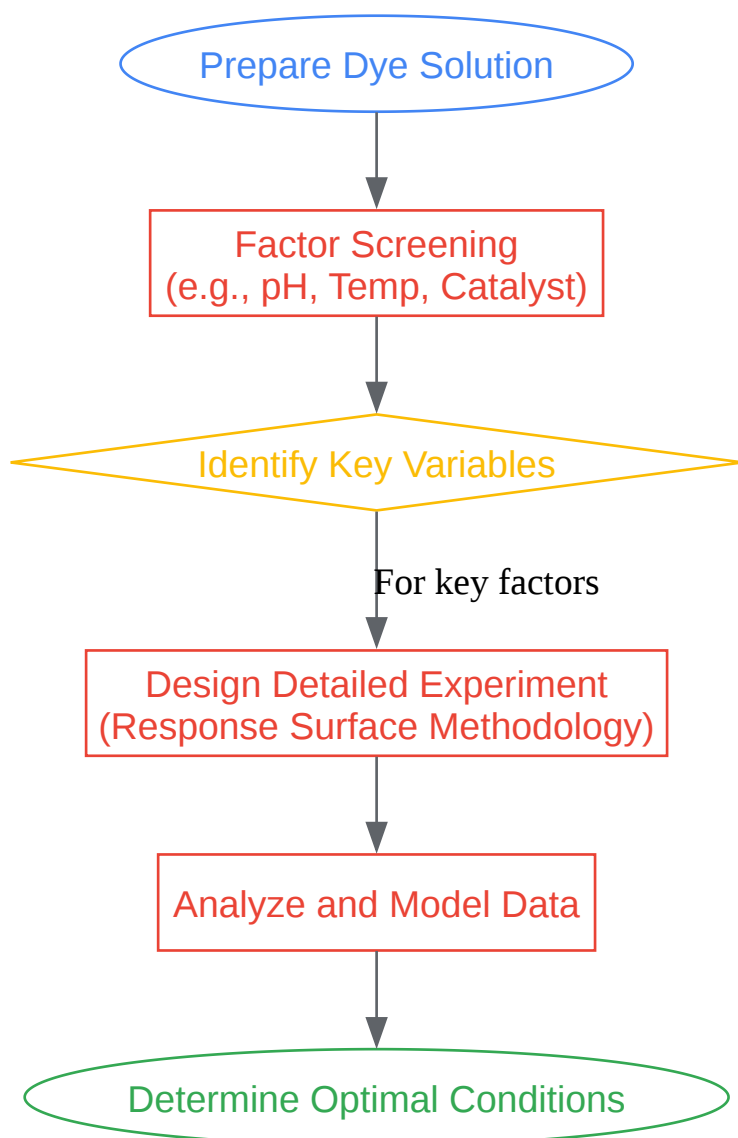
## Proposed Framework for Comparison

Should you obtain the raw data, you can structure a comparison using the following framework. This table outlines the key parameters for a guide on thermal solubility behavior.

Characteristic	Acid Brown 425	Alternative Dye 1	Alternative Dye 2
Molecular Structure	Information not located	(To be filled)	(To be filled)
Molecular Weight	0 (as listed in some sources) [2] [3]	(To be filled)	(To be filled)
Solubility in Water	Information not located	(To be filled)	(To be filled)
Thermal Stability	Persistent under photodegradation [1]	(To be filled)	(To be filled)

## Experimental Workflow for Property Analysis

Based on the photodegradation study, here is a generalized experimental methodology that can be adapted for investigating dye properties like solubility [1].



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## References

1. Modelling of the simultaneous photodegradation of Acid Red 97, Acid ... [pubmed.ncbi.nlm.nih.gov]
2. CAS No.119509-49-8, Acid Suppliers Brown 425 [lookchem.com]

3. | 119509-49-8 Acid Brown 425 [chemicalbook.com]

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